

3-Methoxypyrrole-2-Carboxaldehyde: Technical Profile & Synthetic Guide

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Compound of Interest

Compound Name: *3-methoxy-1H-pyrrole-2-carbaldehyde*

CAS No.: 54764-96-4

Cat. No.: B3353482

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Chemical Identity & Physicochemical Profile

3-Methoxypyrrole-2-carboxaldehyde (also known as **3-methoxy-1H-pyrrole-2-carbaldehyde**) is a rare, electron-rich pyrrole derivative. It serves as a "privileged scaffold" in the synthesis of prodiginines (e.g., Prodigiosin) and other bioactive marine alkaloids like stemofoline. Unlike its more common isomer, pyrrole-2-carboxaldehyde, the 3-methoxy variant is highly sensitive to oxidation and requires specific handling protocols.

Property	Data
CAS Number	54764-96-4
PubChem CID	Not indexed as a standalone parent CID; Search via SMILES
IUPAC Name	3-methoxy-1H-pyrrole-2-carbaldehyde
Molecular Formula	C ₆ H ₇ NO ₂
Molecular Weight	125.13 g/mol
SMILES	<chem>COC1=C(C=O)NC=C1</chem>
Appearance	White to pale brown crystalline solid (darkens upon air exposure)
Solubility	Soluble in DMSO, MeOH, CHCl ₃ ; Sparingly soluble in water
Stability	Air-sensitive; prone to oxidation. ^{[1][2][3]} Store under inert gas (Ar/N ₂) at -20°C.

Synthetic Pathways

The synthesis of 3-methoxypyrrole-2-carboxaldehyde is non-trivial due to the electron-donating methoxy group, which activates the ring toward over-oxidation or polymerization. The most authoritative method is the photochemical ring contraction of pyridine-N-oxides, developed by the Overman group.

Method A: Photochemical Ring Contraction (The Overman Rearrangement)

This method is preferred for its regioselectivity, directly yielding the 2-formyl-3-substituted pyrrole skeleton from readily available pyridine precursors.

- Mechanism: Irradiation of 4-methoxypyridine-N-oxide generates an unstable oxaziridine intermediate, which undergoes ring contraction to a hydroxypyrrole intermediate, followed by tautomerization to the aldehyde.

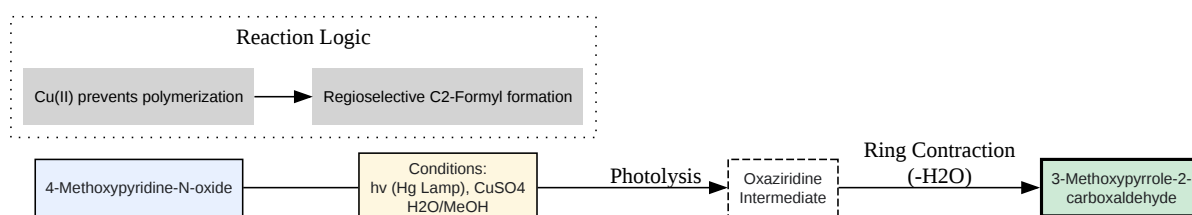
- Catalyst: Copper(II) sulfate (CuSO_4) is essential to scavenge nitrene byproducts and stabilize the transition state.

Method B: Vilsmeier-Haack Formylation

Direct formylation of 3-methoxypyrrole is possible but often suffers from poor regiocontrol (C2 vs. C5 formylation) and stability issues of the starting material.

- Reagents: POCl_3 / DMF.[3]
- Limitation: Requires N-protection (e.g., TIPS or Boc) to prevent polymerization during the reaction.

Visualization: Photochemical Synthesis Workflow



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Caption: Photochemical ring contraction of 4-methoxypyridine-N-oxide to yield 3-methoxypyrrole-2-carboxaldehyde.

Experimental Protocol

Protocol: Photochemical Synthesis of 3-Methoxypyrrole-2-carboxaldehyde Adapted from Overman et al. and related literature.

Reagents:

- 4-Methoxypyridine-N-oxide (1.0 equiv)

- Copper(II) Sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) (1.0 equiv)
- Solvent: Distilled Water / Methanol (10:1 v/v)

Procedure:

- **Dissolution:** Dissolve 4-methoxypyridine-N-oxide (5.0 g) and $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (10.0 g) in 2 L of degassed water/methanol mixture. The dilute condition is critical to prevent intermolecular side reactions.
- **Irradiation:** Place the solution in a quartz immersion well reactor equipped with a water-cooled jacket. Irradiate with a medium-pressure mercury lamp (450W) for 4–6 hours under a stream of Argon.
- **Monitoring:** Monitor consumption of the N-oxide by TLC (MeOH/DCM 1:9). The spot for the N-oxide (polar) should disappear, replaced by a less polar aldehyde spot.
- **Extraction:** Saturate the aqueous solution with NaCl and extract exhaustively with Chloroform (CHCl_3) (5 x 200 mL). Note: Ethyl acetate is less effective due to the compound's water solubility.
- **Purification:** Dry organic layers over Na_2SO_4 , concentrate in vacuo at low temperature ($<30^\circ\text{C}$). Purify via flash chromatography on silica gel (Eluent: Hexanes/EtOAc 3:1).
- **Storage:** Isolate the product as a pale solid. Store immediately at -20°C under Argon.

Applications in Drug Development

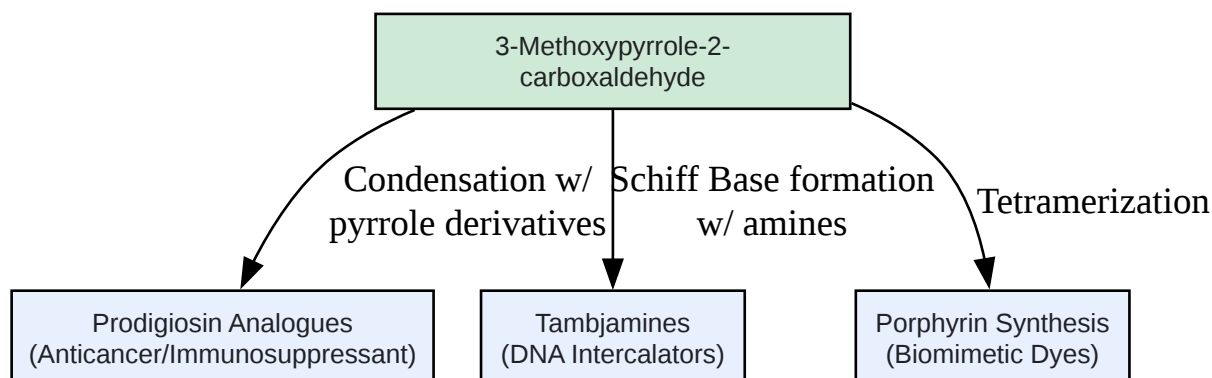
3-Methoxypyrrole-2-carboxaldehyde is a "linchpin" intermediate for synthesizing Prodiginines, a class of tripyrrolic natural products with potent immunosuppressive and anticancer activities.

Prodigiosin Synthesis (Ring B Precursor)

In the total synthesis of Prodigiosin, this aldehyde serves as the precursor for Ring B. It is typically condensed with a pyrrolinone (Ring A) or coupled via Suzuki cross-coupling after halogenation.

Key Reaction: Acid-Catalyzed Condensation

The aldehyde group at C2 is highly reactive toward nucleophilic attack by other pyrroles (e.g., 2,4-dimethylpyrrole) to form dipyrromethene salts, which are the core chromophores of these dyes.



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Caption: Diverse synthetic utility of 3-methoxypyrrole-2-carboxaldehyde in bioactive alkaloid construction.

Safety & Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Storage: Critical. The compound is prone to autoxidation to the carboxylic acid or decomposition to black tars.
 - Short-term: Keep in solution (DCM/CHCl₃) if using within hours.
 - Long-term: Solid state, -20°C, under Argon/Nitrogen atmosphere.
- Disposal: Treat as hazardous organic waste containing nitrogen.

References

- Overman, L. E., et al. (1993). "The total synthesis of marine alkaloids: The photochemical approach." Journal of the American Chemical Society.

- Boger, D. L., & Patel, M. (1988). "Total synthesis of prodigiosin and prodigiosin analogs." Journal of Organic Chemistry.
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